

Proper Disposal Procedures for AZD-1305

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Compound of Interest

Compound Name: AZD-1305

Cat. No.: B605743

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **AZD-1305**, an experimental drug candidate. The following procedural guidance is based on general laboratory safety protocols and the known hazard classifications of **AZD-1305**, as a specific Safety Data Sheet (SDS) was not located in the available resources.

Hazard Profile of AZD-1305

Based on available information, **AZD-1305** is classified with the following hazards:

- GHS06: Toxic: This indicates that the substance can cause death or serious health effects if swallowed, inhaled, or in contact with skin.
- GHS08: Health hazard: This indicates the substance may cause or is suspected of causing serious health effects.

The associated hazard statements are:

- H301: Toxic if swallowed.
- H373: May cause damage to organs through prolonged or repeated exposure.

The precautionary statement for disposal is:

- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Due to its toxicity, **AZD-1305** must be handled and disposed of as hazardous chemical waste. Under no circumstances should it be disposed of down the drain or in regular trash.

Quantitative Data Summary

No specific quantitative data for the disposal of **AZD-1305** (e.g., concentration limits for neutralization) is available. The disposal procedure should be guided by the qualitative hazard assessment.

Parameter	Value	Source
GHS Hazard Pictograms	GHS06 (Toxic), GHS08 (Health hazard)	[1]
Hazard Statements	H301 (Toxic if swallowed), H373 (May cause damage to organs through prolonged or repeated exposure)	[1]
Disposal Precautionary Statement	P501	[1]

Experimental Protocols: Step-by-Step Disposal Procedure

This protocol outlines the necessary steps for the safe disposal of **AZD-1305** waste.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **AZD-1305** and its waste.
- Conduct all handling and disposal preparations within a certified chemical fume hood to avoid inhalation of any dust or aerosols.
- Avoid generating dust when handling the solid form of **AZD-1305**.

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect solid **AZD-1305** waste, including contaminated personal protective equipment (e.g., gloves, weighing paper), in a dedicated, clearly labeled, and sealable hazardous waste container.
 - The container must be compatible with the chemical waste. A high-density polyethylene (HDPE) container is generally suitable.
- Liquid Waste:
 - Collect solutions containing **AZD-1305** in a dedicated, clearly labeled, and sealable hazardous waste container.
 - Do not mix **AZD-1305** waste with other types of chemical waste, such as solvents or acids, unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department. Incompatible wastes can react dangerously.[\[2\]](#)
- Sharps Waste:
 - Any sharps (e.g., needles, syringes, contaminated glassware) contaminated with **AZD-1305** must be disposed of in a designated sharps container for hazardous chemical waste. [\[3\]](#)

3. Labeling of Waste Containers:

- Properly label all waste containers with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**AZD-1305**"
 - The specific hazards (e.g., "Toxic")
 - The accumulation start date
 - The name and contact information of the generating laboratory or researcher

4. Storage of Hazardous Waste:

- Store the sealed hazardous waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.[2]
- The SAA must be under the control of the laboratory personnel and away from general traffic.
- Ensure secondary containment is used to prevent the spread of material in case of a leak.[4]
- Do not accumulate more than 55 gallons of hazardous waste or 1 quart of acutely hazardous waste at any one time.[5]

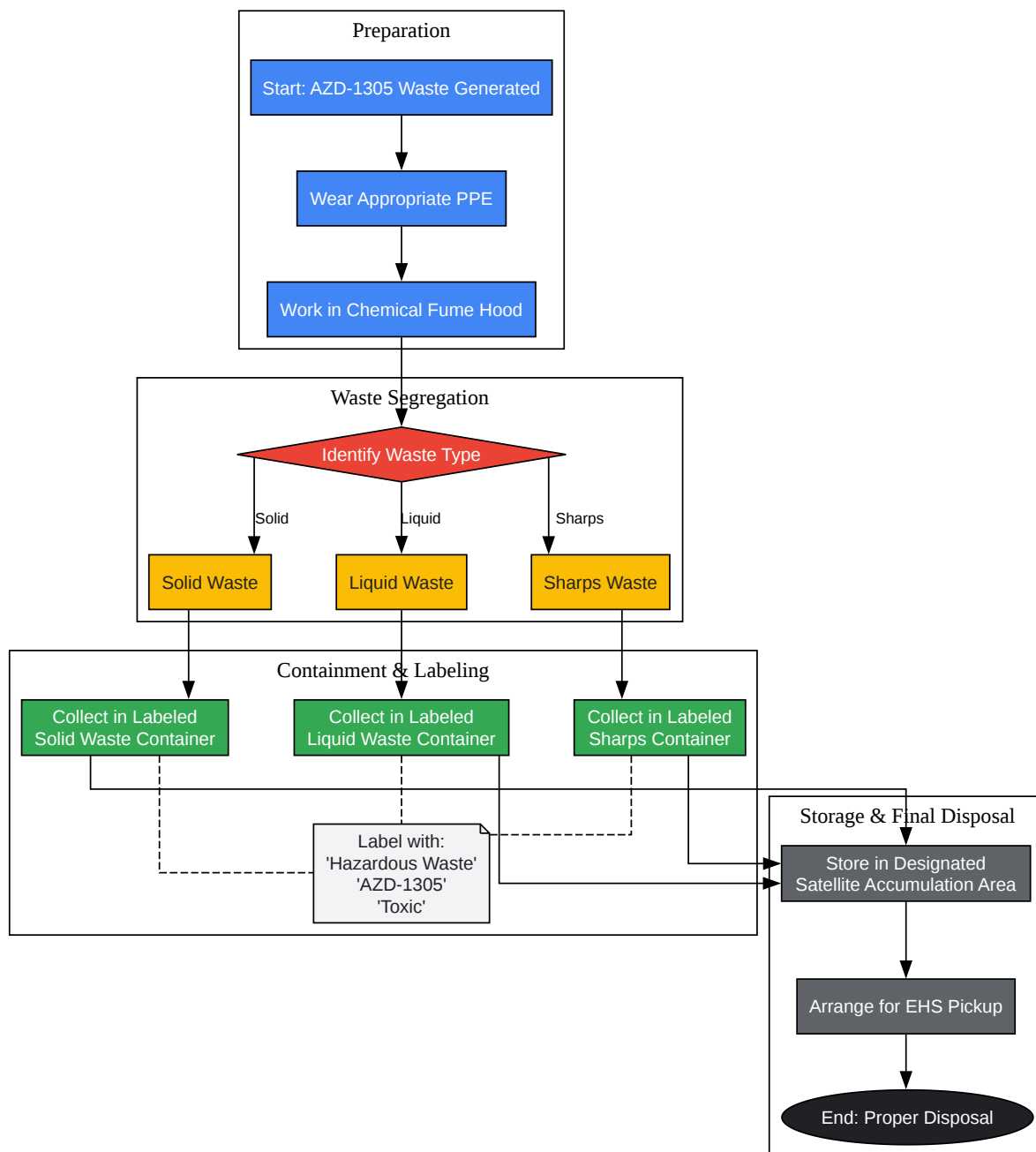
5. Disposal of Empty Containers:

- Empty containers that held **AZD-1305** must be triple-rinsed with a suitable solvent.[4][5]
- The first rinsate must be collected and disposed of as hazardous liquid waste. Subsequent rinses may be permissible for drain disposal depending on local regulations and the solvent used; consult your institution's EHS for guidance.[6]
- After triple-rinsing, deface the original label on the container before disposing of it as regular laboratory glass or plastic waste, as per your institution's policy.[4]

6. Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
- Do not attempt to treat or neutralize the **AZD-1305** waste unless you have a specific, approved protocol from your EHS department.

Mandatory Visualization



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Caption: Workflow for the proper disposal of **AZD-1305** hazardous waste.

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